

Furaltadone as a Research Chemical: Application Notes and Protocols

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Compound of Interest

Compound Name: *Furaltadone*
CAS No.: 139-91-3; 2818-22-6; 3759-92-0
Cat. No.: B15582989

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Furaltadone is a synthetic nitrofurantoin antibiotic with a range of biological activities that make it a valuable tool for research purposes.^{[1][2][3]} This document provides detailed application notes and experimental protocols for the use of **Furaltadone** as a research chemical, with a focus on its antibacterial and immunomodulatory properties.

Physicochemical Properties and Safety Information

- Appearance: Yellow crystalline powder^[4]
- Molecular Formula: C₁₃H₁₆N₄O₆^[5]
- Molecular Weight: 324.29 g/mol ^[5]
- Solubility: Soluble in water and organic solvents such as dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).^{[4][6][7]}

- Safety: **Furaltadone** is considered a hazardous substance.[6] It is harmful if swallowed and may cause skin and eye irritation.[8][9] There is limited evidence of a carcinogenic effect.[6] Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn when handling the compound.[9][10] All handling should be performed in a well-ventilated area.[8][9]

Quantitative Data

The following table summarizes key quantitative data for **Furaltadone** from various studies.

Parameter	Value	Species/Cell Line	Reference
IC ₅₀ (Mast Cell Degranulation)	~3.9 µM	RBL-2H3 and Bone Marrow-Derived Mast Cells (BMMCs)	[11][12]
Minimum Inhibitory Concentration (MIC)	0.10 µg/mL	Aeromonas hydrophila	[11]
0.15 µg/mL	Vibrio harveyi	[11]	
≤3.1 - 9.4 µg/mL	Vibrio spp.	[11]	
Pharmacokinetics (Oral Administration)			
t _{max}	~3 hours	Pre-ruminant calves	[13]
C _{max}	2.5 µg/mL	Pre-ruminant calves	[13]
t _{1/2} (elimination)	2.5 hours	Pre-ruminant calves	[13]
t _{1/2} (in vivo)	35 minutes	Goats	[1]
t _{1/2} (in vitro liver homogenates)	13 minutes	Goats and Cows	[1]

Mechanism of Action

Furaltadone exhibits a dual mechanism of action, targeting both bacterial cells and host immune responses.

- **Antibacterial Activity:** As a nitrofuran antibiotic, **Furaltadone** is a prodrug that requires metabolic activation within the bacterial cell.^[1] This activation generates reactive intermediates that cause damage to bacterial DNA and RNA, inhibiting replication and transcription and ultimately leading to cell death.^{[1][2]} It is effective against a broad spectrum of Gram-positive and Gram-negative bacteria, including Staphylococcus and Salmonella species.^[1]
- **Immunomodulatory Effects:** **Furaltadone** has been shown to possess immunomodulatory properties, specifically by suppressing IgE-mediated allergic responses.^[1] It achieves this by inhibiting the activation of mast cells, a critical step in the allergic cascade.^[1] This inhibition is mediated through the suppression of the Lyn/Syk signaling pathway.^[11]

Experimental Protocols

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC)

This protocol outlines the broth microdilution method for determining the MIC of **Furaltadone** against a target bacterial strain.

Materials:

- **Furaltadone** hydrochloride
- Sterile Mueller-Hinton Broth (MHB)
- Bacterial culture in logarithmic growth phase
- Sterile 96-well microtiter plates
- Spectrophotometer

Procedure:

- **Preparation of Furaltadone Stock Solution:** Prepare a stock solution of **Furaltadone** in a suitable solvent (e.g., DMSO) at a concentration of 10 mg/mL.

- **Serial Dilutions:** In a 96-well plate, perform a two-fold serial dilution of the **Furaltadone** stock solution in MHB to achieve a range of desired concentrations.
- **Bacterial Inoculum Preparation:** Dilute the bacterial culture in MHB to a final concentration of approximately 5×10^5 CFU/mL.
- **Inoculation:** Add the bacterial inoculum to each well of the microtiter plate containing the **Furaltadone** dilutions. Include a positive control well (bacteria without **Furaltadone**) and a negative control well (MHB only).
- **Incubation:** Incubate the plate at 37°C for 16-24 hours.
- **MIC Determination:** The MIC is the lowest concentration of **Furaltadone** that completely inhibits visible growth of the bacteria.[\[14\]](#)

Protocol 2: Mast Cell Degranulation Assay

This protocol measures the effect of **Furaltadone** on mast cell degranulation by quantifying the release of β -hexosaminidase.

Materials:

- Rat Basophilic Leukemia (RBL-2H3) cells
- **Furaltadone** hydrochloride
- DNP-IgE antibody
- DNP-HSA antigen
- Tyrode's buffer
- p-nitrophenyl-N-acetyl- β -D-glucosaminide (pNAG)
- 96-well plates
- Plate reader

Procedure:

- Cell Seeding and Sensitization: Seed RBL-2H3 cells in a 96-well plate and sensitize them with DNP-IgE overnight.
- **Furaltadone** Treatment: Wash the cells with Tyrode's buffer and pre-incubate with various concentrations of **Furaltadone** for 1 hour at 37°C.
- Antigen Stimulation: Induce degranulation by adding DNP-HSA antigen and incubate for 30 minutes at 37°C.
- Supernatant Collection: Centrifuge the plate and collect the supernatant.
- β -Hexosaminidase Assay:
 - Add the supernatant to a new plate containing pNAG substrate.
 - Incubate for 1 hour at 37°C.
 - Stop the reaction with a stop solution.
 - Measure the absorbance at 405 nm.
- Data Analysis: Calculate the percentage of β -hexosaminidase release relative to the positive control (antigen-stimulated cells without **Furaltadone**).

Protocol 3: Western Blot for Lyn/Syk Pathway Inhibition

This protocol assesses the effect of **Furaltadone** on the phosphorylation of key proteins in the Lyn/Syk signaling pathway in mast cells.

Materials:

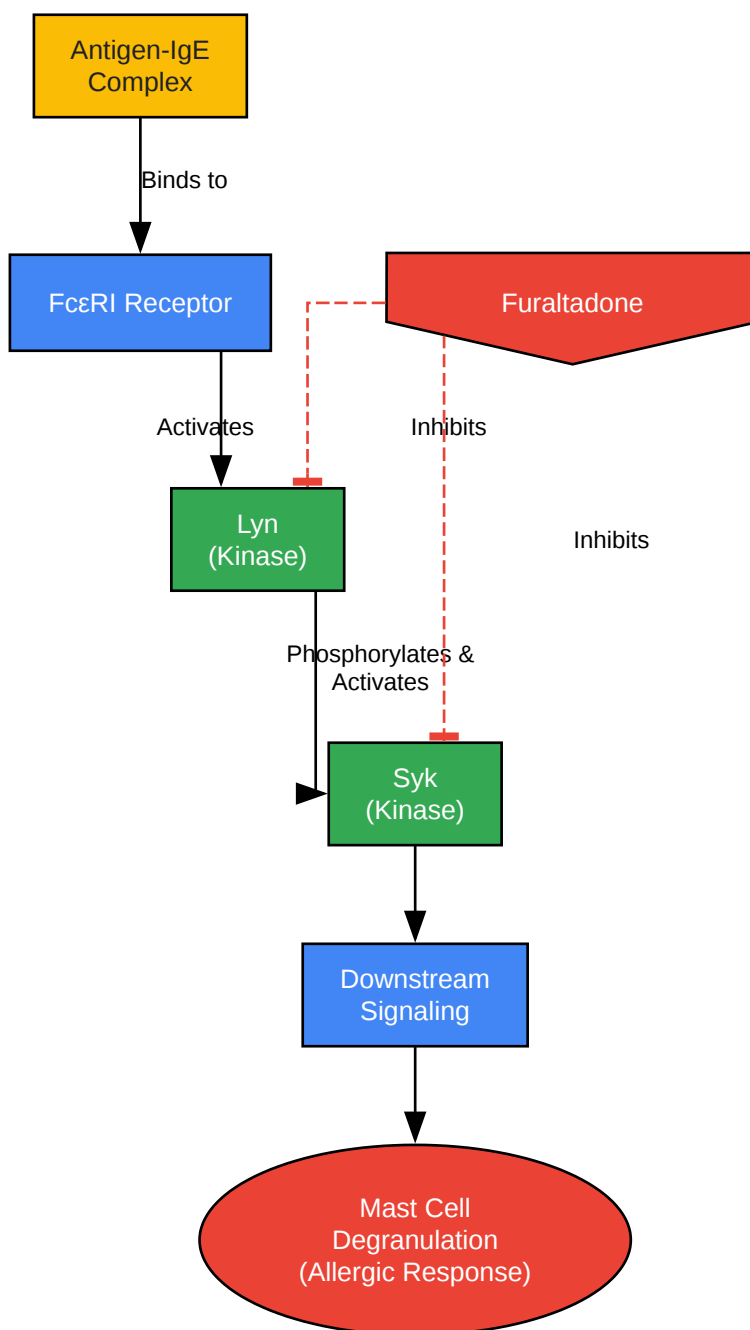
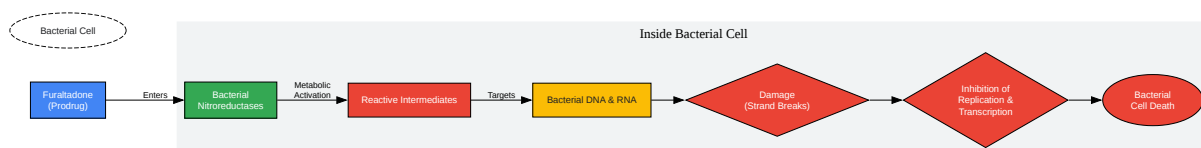
- RBL-2H3 cells
- **Furaltadone** hydrochloride
- DNP-IgE antibody
- DNP-HSA antigen

- Lysis buffer
- Primary antibodies (anti-p-Lyn, anti-p-Syk, anti-Lyn, anti-Syk)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Western blotting equipment

Procedure:

- Cell Culture and Treatment: Culture and sensitize RBL-2H3 cells with DNP-IgE. Pre-treat cells with **Furaltadone** before stimulating with DNP-HSA.
- Cell Lysis: Lyse the cells and collect the protein lysates.
- Protein Quantification: Determine the protein concentration of each lysate.
- SDS-PAGE and Transfer: Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Immunoblotting:
 - Block the membrane and incubate with primary antibodies against the phosphorylated and total forms of Lyn and Syk.
 - Wash and incubate with HRP-conjugated secondary antibody.
- Detection: Visualize the protein bands using a chemiluminescent substrate and an imaging system.
- Analysis: Quantify the band intensities to determine the ratio of phosphorylated to total protein for Lyn and Syk.

Visualizations



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